

Safe Disposal of Triflusal-d3: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Triflusal-d3	
Cat. No.:	B12412608	Get Quote

The proper disposal of **Triflusal-d3**, a deuterated analog of Triflusal, is critical for maintaining laboratory safety and environmental protection. While specific disposal data for **Triflusal-d3** is not readily available, the following procedures are based on the known properties of its parent compound, Triflusal, and established guidelines for the disposal of pharmaceutical research materials. Adherence to these guidelines will help ensure the safe handling and disposal of this compound.

Hazard Profile of Triflusal

Triflusal, the parent compound of **Triflusal-d3**, presents several hazards that must be considered during handling and disposal. It is classified as harmful if swallowed, can cause skin and serious eye irritation, and may lead to an allergic skin reaction or respiratory irritation. [1] To mitigate these risks, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times when handling **Triflusal-d3**.

Hazard Category	Description	
Acute Oral Toxicity	Harmful if swallowed.[1]	
Skin Corrosion/Irritation	Causes skin irritation.[1]	
Serious Eye Damage/Irritation	Causes serious eye irritation.[1]	
Respiratory/Skin Sensitization	May cause an allergic skin reaction.[1]	
Specific Target Organ Toxicity	May cause respiratory irritation.[1]	



No specific quantitative disposal data for **Triflusal-d3** was found in the public domain. The hazard profile of the parent compound, Triflusal, is presented as a safety reference.

Step-by-Step Disposal Procedure

The recommended disposal route for **Triflusal-d3** is through a licensed professional waste disposal service. This ensures that the compound is managed in accordance with all applicable federal, state, and local environmental regulations.

- 1. Waste Identification and Segregation:
- Treat all **Triflusal-d3** waste, including empty containers, contaminated labware (e.g., vials, pipette tips), and unused product, as chemical waste.
- Segregate Triflusal-d3 waste from other laboratory waste streams to prevent crosscontamination and ensure proper handling.
- 2. Packaging and Labeling:
- Place solid **Triflusal-d3** waste in a clearly labeled, sealed, and leak-proof container.
- For liquid solutions containing **Triflusal-d3**, use a compatible, sealed container.
- The label should clearly identify the contents as "Triflusal-d3 waste" and include any relevant hazard symbols.
- 3. Storage:
- Store the sealed waste container in a designated, secure area away from incompatible materials.
- The storage area should be well-ventilated.
- 4. Arrange for Professional Disposal:
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.







Provide the waste disposal service with all necessary information about the waste, including
its identity and any known hazards.

Alternative Disposal Method (if professional service is unavailable):

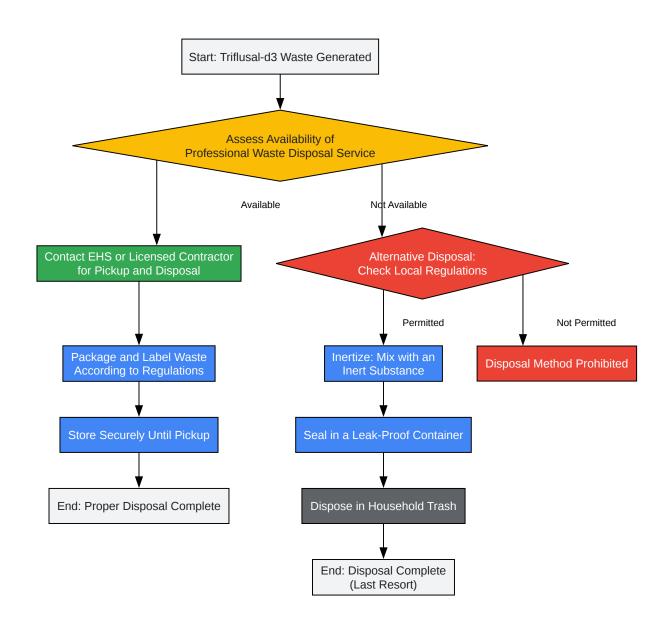
In the absence of a professional disposal service, and only if permitted by local regulations, small quantities of **Triflusal-d3** may be disposed of in household trash after proper preparation. This method is a last resort and should be avoided if possible.

- Do not flush **Triflusal-d3** down the drain. This can contaminate waterways.[2]
- Inertization: Mix the **Triflusal-d3** with an inert and non-appealing substance such as dirt, cat litter, or used coffee grounds.[3][4]
- Seal: Place the mixture in a sealed plastic bag or container to prevent leakage.[3][4]
- Dispose: Place the sealed container in the regular trash.

Logical Workflow for Triflusal-d3 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Triflusal-d3**.





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Caption: Decision workflow for the proper disposal of **Triflusal-d3**.



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